

Application Notes and Protocols: PBA-1105b

Solubility in DMSO for Stock Solutions

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Compound of Interest

Compound Name: PBA-1105b

Cat. No.: B15623202

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Abstract

These application notes provide a detailed guide for the preparation of **PBA-1105b** stock solutions in dimethyl sulfoxide (DMSO). While specific quantitative solubility data for **PBA-1105b** is not readily available in public literature, this document outlines a protocol based on the properties of the closely related compound, PBA-1105, and established laboratory practices for creating high-concentration stock solutions suitable for in vitro and in vivo research. The provided experimental workflow and recommendations will ensure reliable and reproducible preparation of **PBA-1105b** for use in studying its role as an autophagy-targeting chimeric compound (AUTOTAC).

Introduction

PBA-1105b is a PEGylated derivative of PBA-1105, an autophagy-targeting chimera (AUTOTAC) that functions by inducing the self-oligomerization of the p62 protein.[1] This action enhances the autophagic flux of ubiquitinated protein aggregates, making **PBA-1105b** a valuable tool for research in areas such as neurodegenerative diseases and other conditions characterized by protein aggregation. Accurate and consistent preparation of stock solutions is

the first critical step for any experiment. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving organic molecules for biological assays. This document provides a recommended protocol for preparing **PBA-1105b** stock solutions in DMSO.

Quantitative Data for Stock Solution Preparation

Due to the limited availability of precise solubility data for **PBA-1105b** in DMSO, the following table provides recommended starting concentrations for stock solutions based on information available for the parent compound, PBA-1105. Researchers should consider this a starting point and may need to perform their own solubility tests for higher concentrations. For the related compound PBA-1105, a pre-made 10 mM solution in DMSO is commercially available, suggesting good solubility at this concentration.

Parameter	Value	Notes
Recommended Stock Concentration	10 mM	A commonly used and likely achievable concentration for in vitro studies.
Solvent	100% DMSO	Use high-purity, anhydrous DMSO to ensure stability.
Storage Temperature	-20°C or -80°C	Aliquot to avoid repeated freeze-thaw cycles.
Long-term Storage	-80°C	Recommended for storage longer than one month.

Experimental Protocol: Preparation of a 10 mM PBA-1105b Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **PBA-1105b**.

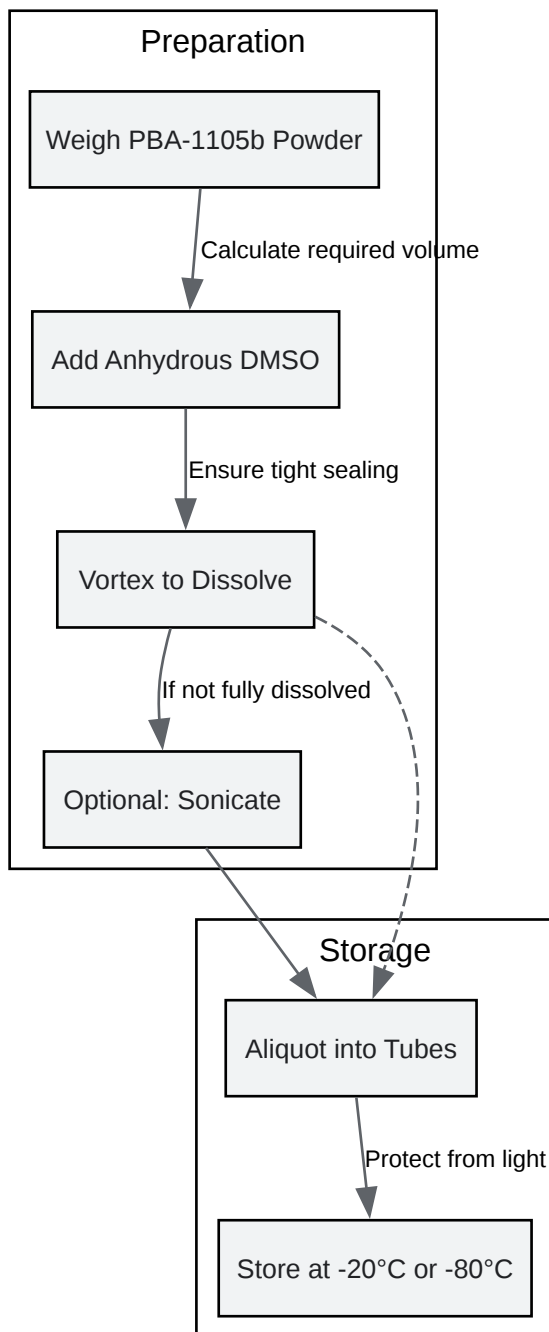
Materials:

- **PBA-1105b** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade

- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator water bath

Workflow Diagram:

Protocol for PBA-1105b Stock Solution Preparation



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Caption: Workflow for preparing **PBA-1105b** stock solution in DMSO.

Procedure:

- Determine the required volume: Calculate the volume of DMSO needed to achieve a 10 mM concentration based on the mass of **PBA-1105b** and its molecular weight. Note: The exact molecular weight may vary between batches; always refer to the manufacturer's certificate of analysis.
- Weighing: Carefully weigh the desired amount of **PBA-1105b** powder in a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube containing the **PBA-1105b** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
- Sonication (Optional): If the compound does not fully dissolve with vortexing, sonicate the solution in a water bath for 5-10 minutes at room temperature.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Protect the tubes from light.

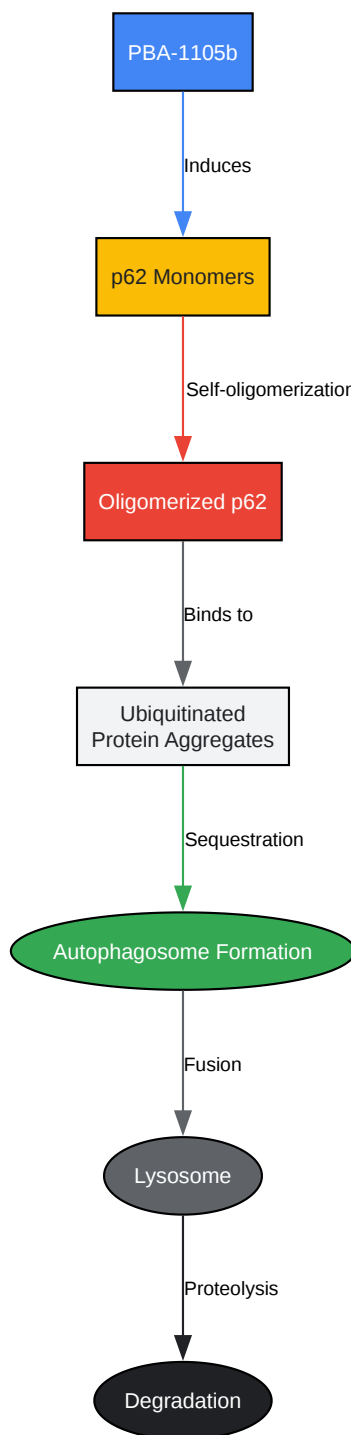
Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling **PBA-1105b** and DMSO.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for **PBA-1105b** and DMSO for detailed safety information.

Signaling Pathway of PBA-1105b

PBA-1105b, as an AUTOTAC, leverages the cellular autophagy pathway to clear target proteins. It induces the self-oligomerization of p62, a key autophagy receptor, which then recognizes and sequesters ubiquitinated protein aggregates into autophagosomes for lysosomal degradation.

PBA-1105b Mechanism of Action

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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